

# 4-Amino-3-methylbenzoic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 4-Amino-3-methylbenzoic acid

Cat. No.: B181359

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## Introduction

**4-Amino-3-methylbenzoic acid** is a versatile aromatic organic compound utilized as a key intermediate in the synthesis of a variety of molecules in the pharmaceutical, dye, and agrochemical industries.[1] Its structural features make it a valuable building block for the development of more complex molecules, including anti-inflammatory drugs and analgesics.[1] This guide provides an in-depth overview of the safety and handling protocols for **4-Amino-3-methylbenzoic acid**, compiled to ensure its safe use in research and development settings.

## Hazard Identification and Classification

**4-Amino-3-methylbenzoic acid** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system. [2]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **4-Amino-3-methylbenzoic acid** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	[2]
Molecular Weight	151.16 g/mol	[2]
Appearance	Yellow to tan crystalline powder	[1]
Melting Point	169-171 °C (lit.)	[3]
Solubility	Information not readily available	
CAS Number	2486-70-6	[2]

## Toxicological Data

While specific quantitative toxicological data such as LD50 and LC50 values for **4-Amino-3-methylbenzoic acid** are not readily available in the public domain, the GHS classification indicates its irritant properties. The following table summarizes the known toxicological effects.

Table 3: Summary of Toxicological Effects

Endpoint	Effect	Classification
Acute Oral Toxicity	Harmful if swallowed (for a related compound)	Acute Tox. 4 (for BOC-3-amino-4-methylbenzoic acid) [4]
Skin Irritation	Causes skin irritation	Skin Irrit. 2[2]
Eye Irritation	Causes serious eye irritation	Eye Irrit. 2[2]
Respiratory Irritation	May cause respiratory irritation	STOT SE 3[2]
Sensitization	May cause an allergic skin reaction (for a related compound)	Skin Sens. 1 (for BOC-3-amino-4-methylbenzoic acid) [4]

## Experimental Protocols for Safety Assessment

The following are standardized protocols for assessing the irritation potential of chemicals like **4-Amino-3-methylbenzoic acid**.

### Skin Irritation Testing (based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause reversible inflammatory changes to the skin.

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are used.
- **Test Substance Preparation:** The test substance is applied as is, or if a solid, it is moistened with a small amount of water or a suitable solvent to form a paste.
- **Application:** A small area of the animal's dorsal skin is clipped free of fur. Approximately 0.5 g of the test substance is applied to the skin and covered with a gauze patch and semi-occlusive dressing.
- **Exposure:** The dressing is left in place for 4 hours.

- **Observation:** After the exposure period, the dressing is removed, and the skin is gently cleansed. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The reactions are scored on a scale of 0 to 4 for both erythema and edema.

## Eye Irritation Testing (based on OECD Guideline 405)

**Objective:** To determine the potential of a substance to cause reversible or irreversible changes to the eye.

**Methodology:**

- **Animal Selection:** Healthy, adult albino rabbits with no pre-existing eye defects are used.
- **Application:** A single dose of 0.1 mL (for liquids) or 0.1 g (for solids) of the test substance is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
- **Observation:** The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and chemosis (swelling) at 1, 24, 48, and 72 hours after instillation.
- **Scoring:** The ocular reactions are scored according to a standardized grading system.

## Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize exposure and associated risks.

**Engineering Controls:**

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

**Personal Protective Equipment:**

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.

- **Skin Protection:** Wear impervious gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved respirator with a particulate filter (e.g., N95) is recommended.

#### Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

## First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.<sup>[5]</sup>
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.<sup>[5]</sup>
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.<sup>[5]</sup>
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.<sup>[5]</sup>

## Spill and Emergency Procedures

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.

#### Small Spills:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE.
- Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with soap and water.

#### Large Spills:

- Evacuate the area immediately and alert others.
- Contact the institution's emergency response team.
- Prevent entry into the spill area.
- Provide the emergency response team with the Safety Data Sheet (SDS) for **4-Amino-3-methylbenzoic acid**.

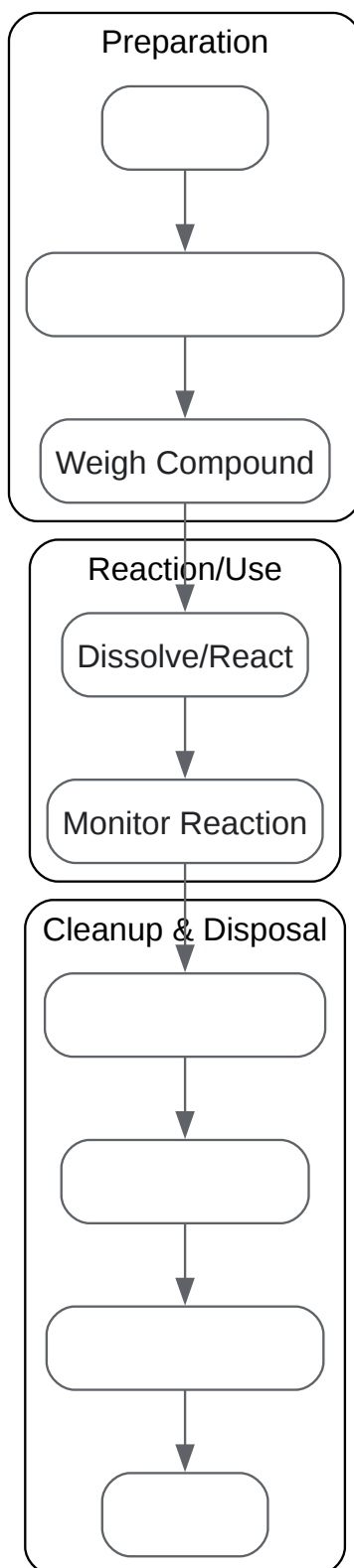
## Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.<sup>[5]</sup>
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

## Visualized Workflows and Pathways

### General Handling Workflow

The following diagram outlines the standard workflow for handling **4-Amino-3-methylbenzoic acid** in a laboratory setting.

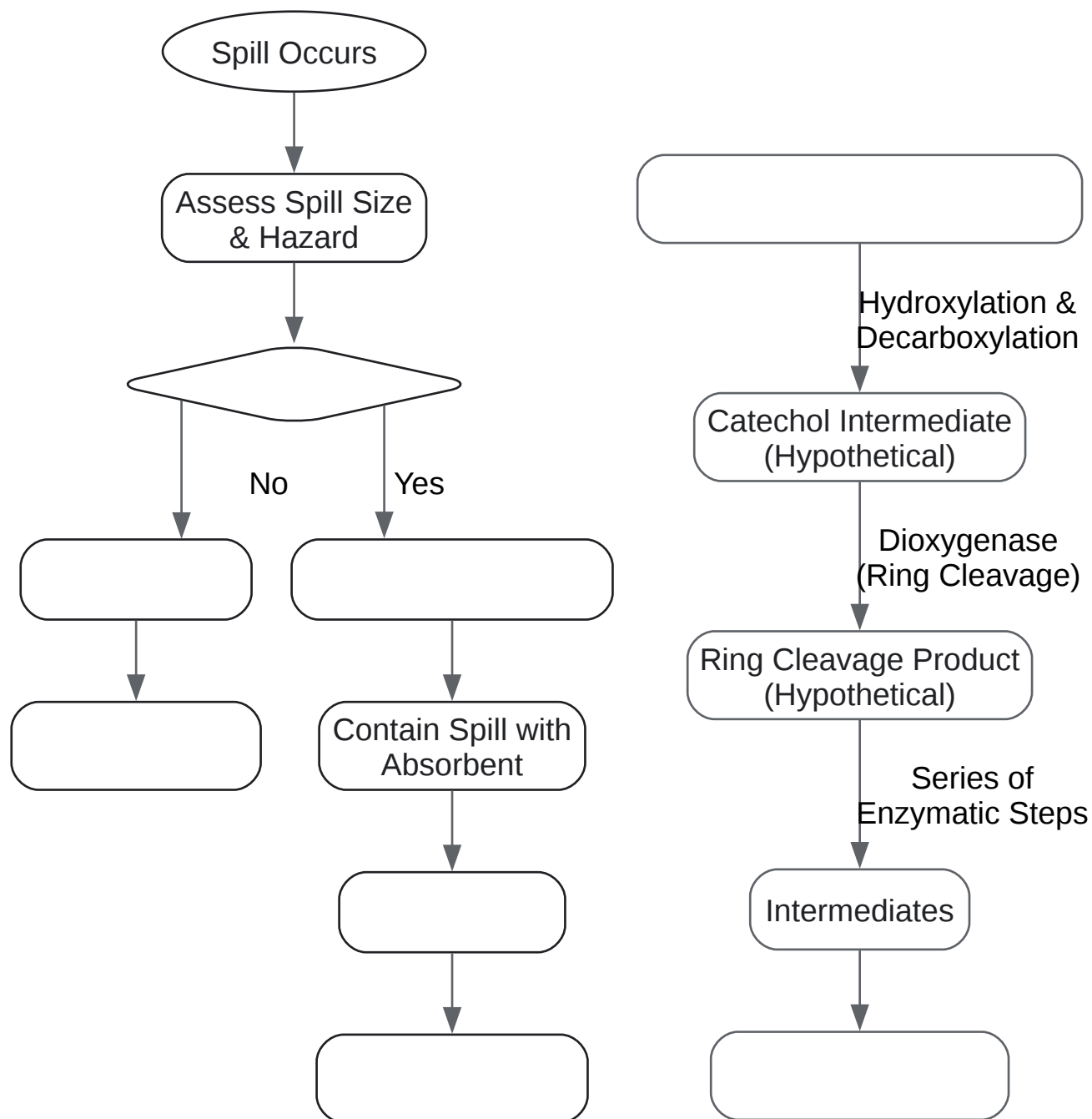


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Caption: Standard laboratory workflow for handling **4-Amino-3-methylbenzoic acid**.

## Emergency Spill Response Logic

This diagram illustrates the decision-making process in the event of a spill.



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